

Managing moisture contamination when using Transbond adhesives

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Compound of Interest

Compound Name: *Transbond*
CAS No.: *135669-49-7*
Cat. No.: *B1178325*

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Technical Support Center: Transbond Adhesives

This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting information and frequently asked questions for managing moisture contamination during bonding procedures with **Transbond™** adhesives.

Frequently Asked Questions (FAQs)

Q1: What are the primary signs of moisture contamination during a bonding experiment?

A1: The most significant indicator of moisture contamination is premature or widespread bond failure.[1] When debonding occurs, the location of the remaining adhesive can suggest the point of failure. If the adhesive remains entirely on the bracket with a clean enamel surface, it often points to an issue at the enamel-primer interface, where moisture contamination is a common cause.[2] Other signs include a milky or frosty appearance on the etched enamel surface if it becomes contaminated with saliva, which can inhibit proper resin penetration.[3]

Q2: How does moisture or saliva contamination quantitatively affect the bond strength of **Transbond** adhesives?

A2: Saliva contamination significantly reduces the shear bond strength (SBS) of hydrophobic adhesives like **Transbond™ XT**. For instance, studies have shown the SBS of **Transbond XT** can drop from over 16 MPa in dry conditions to as low as 2.43 MPa when contaminated with saliva.[3][4] Hydrophilic or "moisture-tolerant" systems, such as **Transbond™ Plus Color Change** adhesive or using **Transbond™ MIP** Moisture Insensitive Primer, are less affected by moisture, though a completely dry field still typically yields the highest bond strengths.[5][6] Saliva contamination has been shown to significantly lower the bond strength of even **Transbond MIP**. [7]

Q3: What is **Transbond™ MIP** Moisture Insensitive Primer and how does it work?

A3: **Transbond™ MIP** is a hydrophilic ("moisture-friendly") primer designed to enable orthodontic bonding on tooth surfaces that may be slightly contaminated with water or saliva after etching.[8][9] Its hydrophilic nature allows it to displace small amounts of moisture, which would typically interfere with the micromechanical retention of hydrophobic primers.[10] This makes it particularly useful in clinical or experimental settings where achieving perfect moisture control is challenging.[6] Clinically, this means that after rinsing away the etchant, completely drying the tooth surface is not required before primer application.[8][11][12]

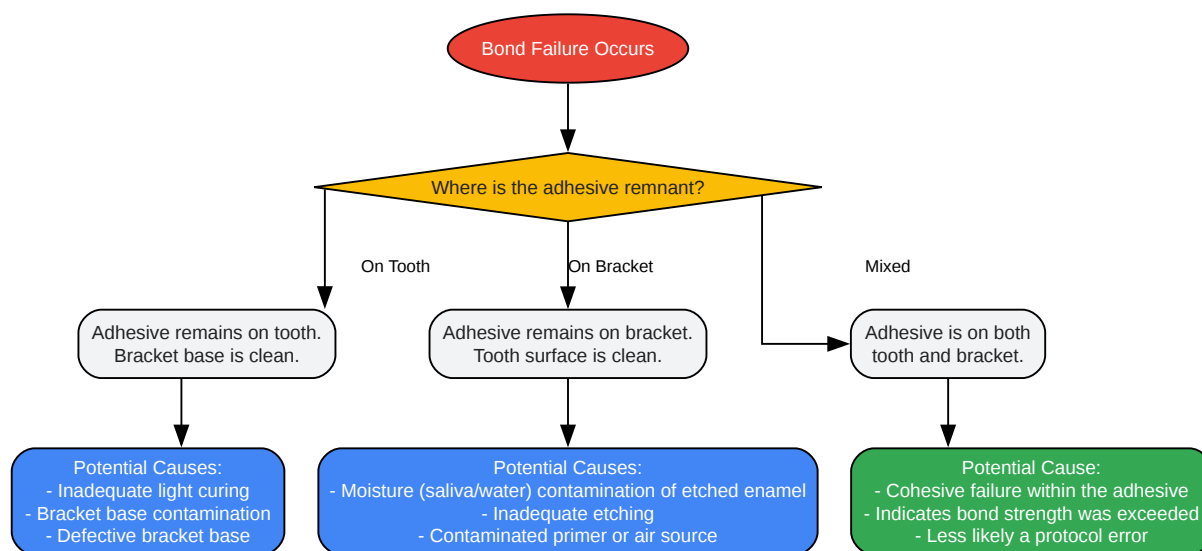
Q4: Can I apply **Transbond™ MIP** primer to a completely dry tooth surface?

A4: Yes. Applying **Transbond™ MIP** to a dry tooth surface will not negatively affect the bond strength.[11] It provides comparable bond strength to conventional primers in dry conditions.[8][13]

Troubleshooting Guide

Q5: My bonded brackets are failing. How can I troubleshoot the cause, specifically relating to moisture?

A5: To diagnose the cause of bond failure, first determine the location of the adhesive after the bracket has debonded. This is the most critical diagnostic step.[14] Answering the question "Where is the adhesive?" helps isolate the point of failure in the bonding protocol.[14] The workflow below outlines a systematic approach to troubleshooting.



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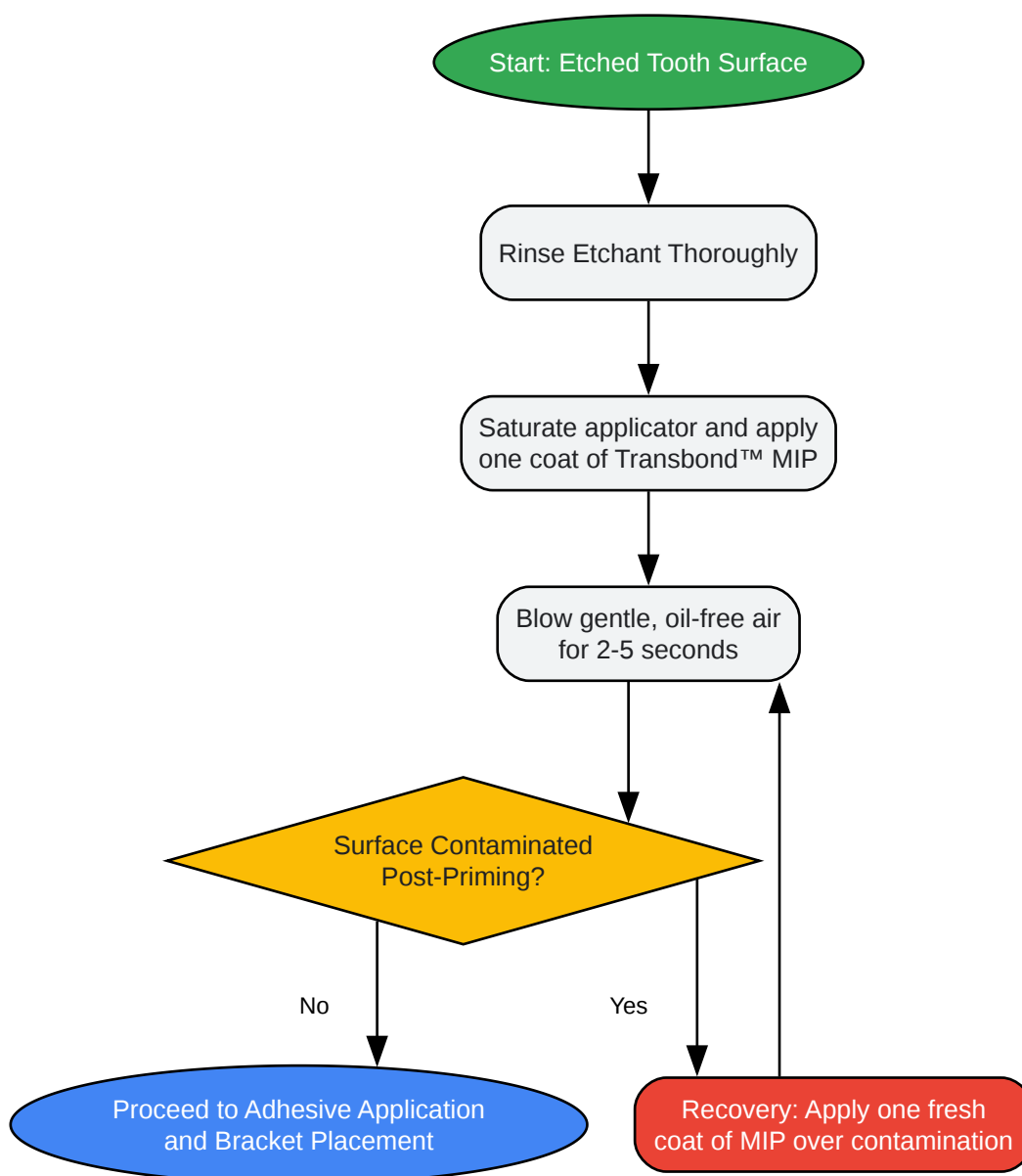
Caption: Troubleshooting workflow for bond failure analysis.

Q6: I accidentally contaminated an etched tooth surface with saliva before applying the primer. What is the recovery protocol?

A6: Saliva contamination on etched enamel introduces organic material that blocks the microporosities required for mechanical retention, significantly reducing bond strength.[3] The recommended recovery protocol is to re-etch the surface. You should rinse the surface thoroughly with water, dry it completely, and then re-apply the acid etchant according to the manufacturer's instructions before proceeding with the priming step.

Q7: What is the correct application and recovery protocol if a surface primed with **Transbond™** MIP gets contaminated?

A7: If a tooth surface that has already been primed with **Transbond™** MIP becomes contaminated with water or saliva, you do not need to re-etch.[11] The recovery protocol is simpler. Apply a fresh coat of **Transbond™** MIP primer directly over the contaminated area, use a gentle stream of air for 2-5 seconds to evaporate the solvent and distribute the primer evenly, and then proceed immediately to bonding.[11]



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